

The Advent of Rapid Photographic Fixation: A Technical History of Ammonium Thiosulfate

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Compound of Interest

Compound Name: Ammonium thiosulfate

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The indelible images of the past century owe their permanence to a critical, yet often overlooked, stage in photographic processing: fixation. This technical guide delves into the history and chemistry of **ammonium thiosulfate**, a compound that revolutionized photographic science by dramatically accelerating the fixing process. For decades, sodium thiosulfate, colloquially known as "hypo," reigned as the primary fixing agent. However, the mid-20th century witnessed the rise of **ammonium thiosulfate**-based "rapid fixers," a development that significantly enhanced workflow efficiency in darkrooms worldwide. This paper will explore the timeline of this innovation, present comparative data on fixing speeds, detail historical experimental protocols, and illustrate the underlying chemical pathways.

From Hypo to Rapid Fixer: A Historical Overview

The pioneering work of Sir John Herschel in 1819 identified sodium thiosulfate's ability to dissolve unexposed silver halides, laying the foundation for permanent photographic images.^[1] For over a century, "hypo" was the mainstay of photographic fixing.^{[1][2]} However, its relatively slow action, often requiring 10 to 20 minutes to fully clear a negative or print, presented a bottleneck in processing workflows.^[2]

The concept of using ammonium salts to accelerate fixation was understood for a considerable time, with some early "rapid fixers" being formulated by adding ammonium chloride to a standard sodium thiosulfate solution.^[3] This combination generates **ammonium thiosulfate** in situ. However, the widespread adoption of **ammonium thiosulfate** as a primary fixing agent

was hindered by challenges in producing a stable and cost-effective crystalline form. A key breakthrough came with the work of Henry V. Farr and John R. Ruhoff of Mallinckrodt Chemical Works, who were granted a patent in 1946 for a method to produce stable, crystalline **ammonium thiosulfate**. This development paved the way for the commercial availability of reliable rapid fixer formulations.

The Superior Efficiency of Ammonium Thiosulfate

The primary advantage of **ammonium thiosulfate** over its sodium counterpart lies in its significantly faster rate of reaction with silver halides. **Ammonium thiosulfate** is reported to be up to 400% faster than sodium thiosulfate in dissolving unexposed silver salts. This increased efficiency is attributed to the smaller size and greater solubility of the ammonium-silver thiosulfate complexes formed during fixation, which allows for more rapid diffusion out of the photographic emulsion.

Quantitative Comparison of Fixing Times

The following tables summarize the comparative fixing times of sodium thiosulfate and **ammonium thiosulfate**-based fixers under various conditions, as documented in historical and technical literature.

Fixing Agent	Typical Fixing Time (Film)	Typical Fixing Time (Prints)	Reference
Sodium Thiosulfate ("Hypo")	10 - 20 minutes	10 minutes	
Ammonium Thiosulfate (Rapid Fixer)	2 - 5 minutes	1 - 2 minutes	

Table 1: General Comparison of Fixing Times

A 1994 patent provides more detailed quantitative data on the effect of replacing **ammonium thiosulfate** with sodium thiosulfate in a fixer formulation, demonstrating the impact on fixing time with varying silver iodide content in the emulsion.

Molar % Ammonium Thiosulfate	Molar % Sodium Thiosulfate	Silver Iodide in Emulsion (%)	Fixing Time (seconds)
100	0	2	65
80	20	2	65
60	40	2	65
40	60	2	65
20	80	2	85
0	100	2	115
100	0	4	35
80	20	4	35
60	40	4	40
40	60	4	35
20	80	4	80
0	100	4	140
100	0	8	140
80	20	8	145
60	40	8	150
40	60	8	145
20	80	8	200
0	100	8	255

Table 2: Fixing Times for Ammonium/Sodium Thiosulfate Mixtures with Varying Silver Iodide Content (Data from US Patent 5,275,923A)

Experimental Protocols for Historical Rapid Fixers

The following are detailed methodologies for preparing two well-known historical rapid fixer formulations, Kodak F-7 and a generic rapid fixer created by the in-situ generation of **ammonium thiosulfate**.

Kodak F-7 Rapid Hardening Fixer

This formulation was a widely used commercial rapid fixer that included a hardening agent to protect the delicate emulsion during processing.

Chemicals:

- Water, at 52°C (125°F)
- Sodium Thiosulfate, pentahydrated
- Ammonium Chloride
- Sodium Sulfite, anhydrous
- Acetic Acid, 28% solution
- Boric Acid, crystals
- Potassium Alum, fine granular
- Cold water (below 21°C or 70°F)

Procedure:

- Start with 600 ml of warm water (52°C).
- Dissolve 240.0 grams of sodium thiosulfate.
- Add and dissolve 50.0 grams of ammonium chloride.
- Add and dissolve 15.0 grams of sodium sulfite.
- Slowly add 48.0 ml of 28% acetic acid while stirring.

- Add and dissolve 7.5 grams of boric acid.
- Add and dissolve 15.0 grams of potassium alum.
- Add cold water to make a final volume of 1.0 liter.

Source: Kodak Publication J-1, "Processing Chemicals and Formulas"

In-Situ Ammonium Thiosulfate Rapid Fixer (e.g., Kodak F-8 type)

This type of formula relies on the chemical reaction between sodium thiosulfate and ammonium chloride to generate **ammonium thiosulfate** within the solution.

Chemicals:

- Water, at 52°C (125°F)
- Sodium Thiosulfate, pentahydrated
- Ammonium Chloride

Procedure:

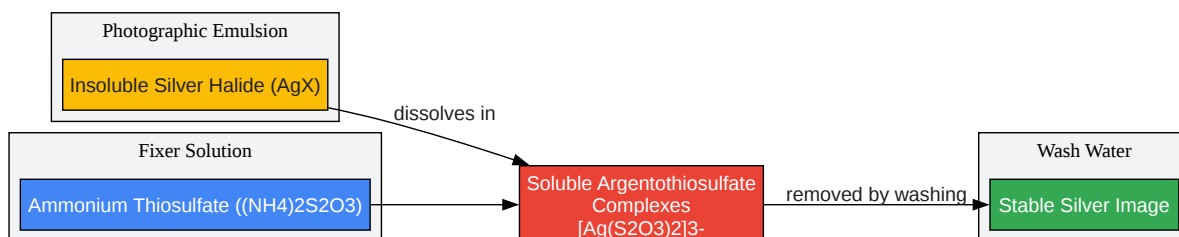
- Start with 750 ml of warm water (52°C).
- Dissolve 360 grams of sodium thiosulfate.
- Add and dissolve 50 grams of ammonium chloride.
- Add cold water to make a final volume of 1.0 liter.

Source: Derived from historical photographic formularies.

The Chemistry of Fixation: A Visual Representation

The process of photographic fixation involves the conversion of insoluble silver halide crystals (the unexposed and undeveloped parts of the image) into soluble silver-thiosulfate complexes

that can be washed away, leaving the stable silver image.

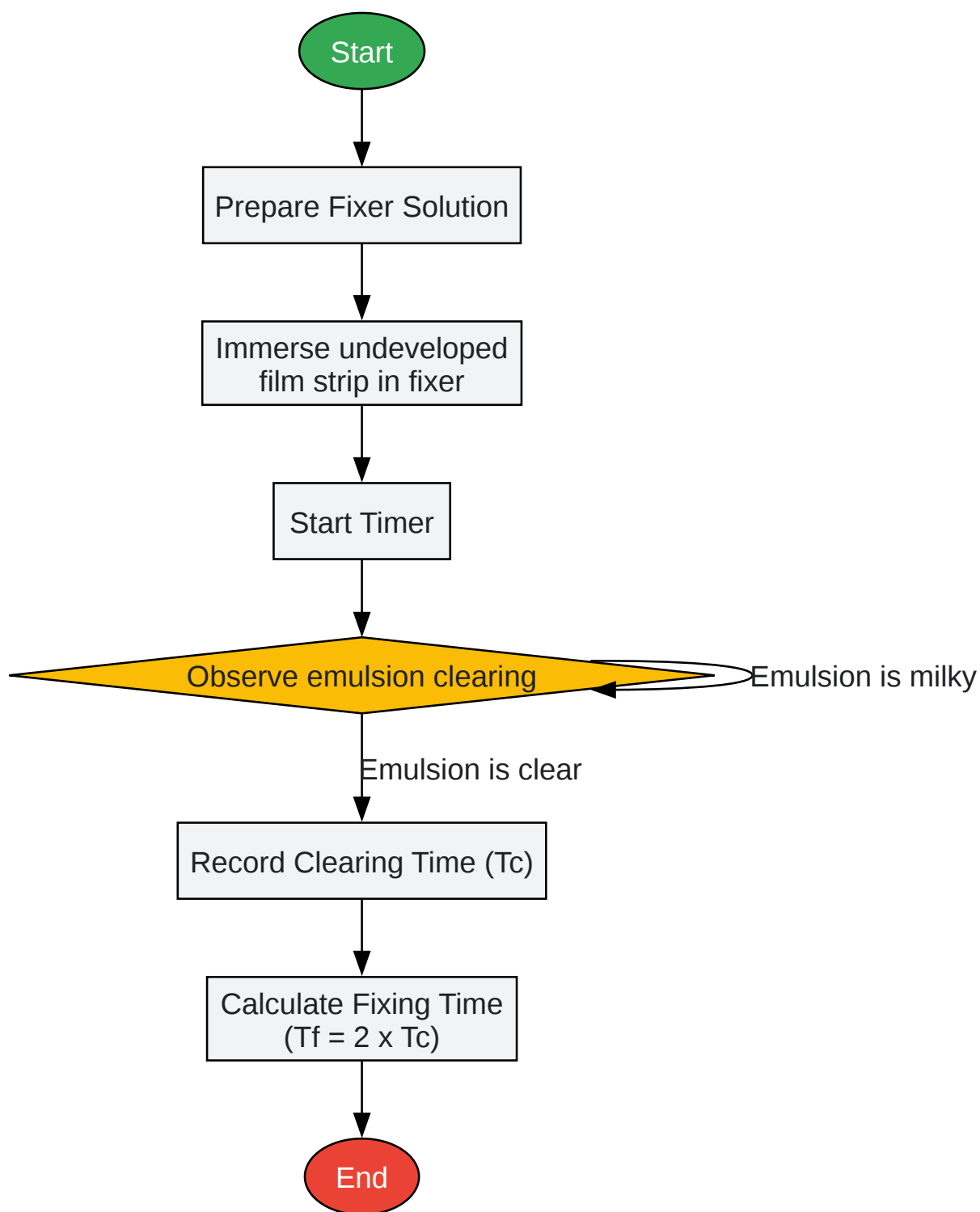


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Caption: The chemical pathway of photographic fixation.

Experimental Workflow for Determining Fixing Time

A common method for determining the clearing time of a fixer, which is then used to calculate the total fixing time, involves observing the disappearance of the milky silver halide emulsion.



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Caption: Workflow for determining photographic fixing time.

Conclusion

The transition from sodium thiosulfate to **ammonium thiosulfate** as the primary fixing agent marked a significant advancement in photographic processing technology. The introduction of "rapid fixers" streamlined darkroom workflows, enabling faster processing times without compromising image permanence. This in-depth guide has provided a historical context for this innovation, presented quantitative data on the superior efficiency of **ammonium thiosulfate**, detailed historical experimental protocols for its use, and visualized the fundamental chemical processes involved. This understanding of the evolution of photographic chemistry offers valuable insights into the scientific principles that underpin imaging technologies.

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